

Vimirogant vs alternative compounds

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Compound Focus: Vimirogant

CAS No.: 1802706-04-2

Cat. No.: S546768

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Profile of Vimirogant (VTP-43742)

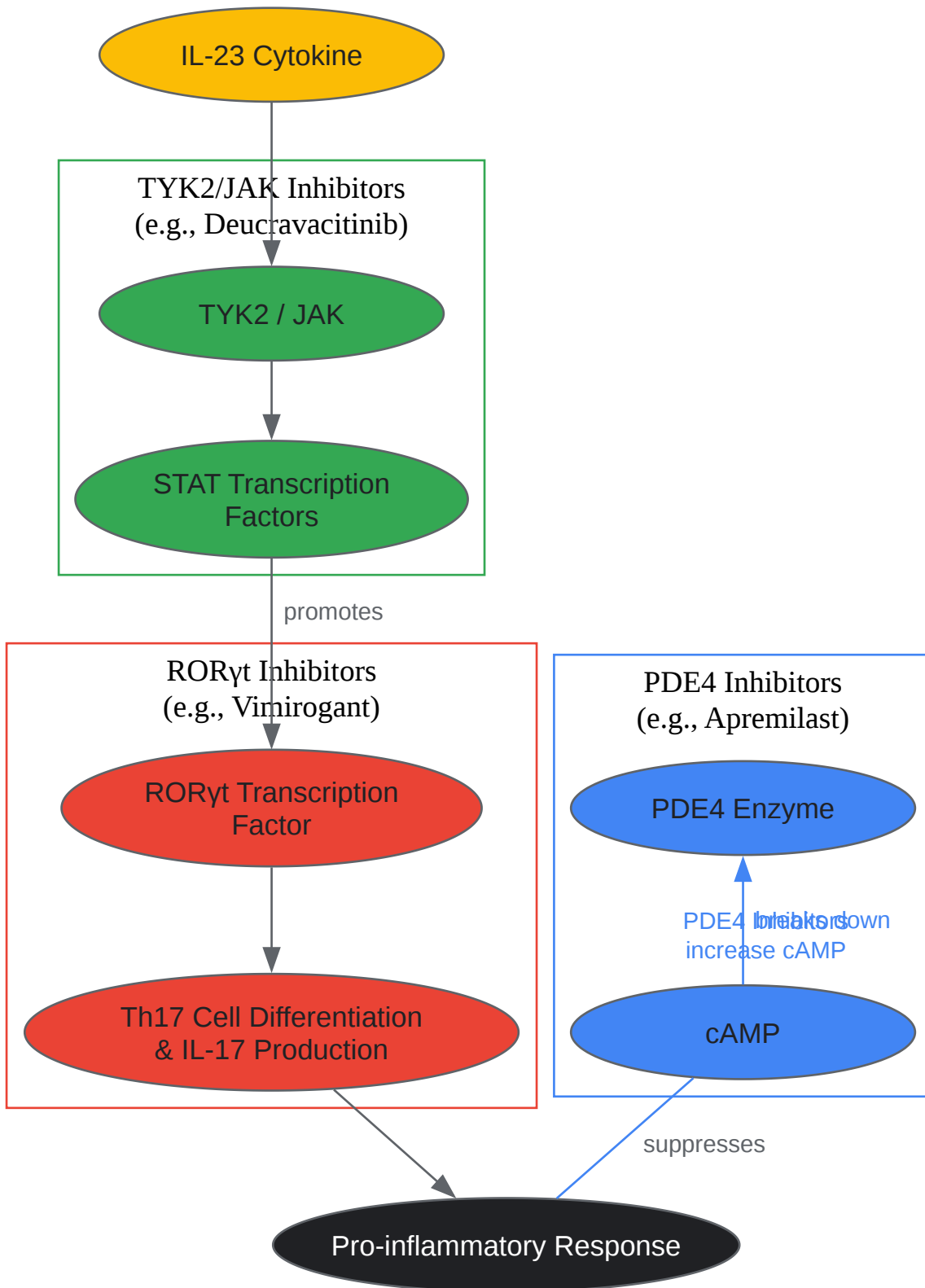
Vimirogant is an investigational small-molecule therapy. The table below summarizes its key characteristics based on supplier data and review articles [1] [2] [3]:

Attribute	Description
Mechanism of Action	Potent and selective inverse agonist of the Retinoic acid receptor-related orphan receptor gamma t (RORyt) [1] [2] [3].
Primary Target	RORyt (Ki = 3.5 nM; IC ₅₀ = 17 nM) [1] [2].
Key Pharmacological Effect	Inhibits the differentiation of T-helper 17 (Th17) cells and the secretion of IL-17A, a key cytokine in psoriasis pathogenesis [1] [2].
Selectivity	Reported to be >1000-fold more selective for RORyt than for the related isoforms RORα and RORβ [1].
Research Application	For research into autoimmune diseases, including psoriasis [1] [3].

The Landscape of Emerging Psoriasis Therapies

Vimirogant is part of a growing class of oral small-molecule drugs being developed for psoriasis. These alternatives often work through different intracellular signaling pathways [4] [5] [3].

The following diagram illustrates the key intracellular pathways targeted by these novel small molecules, showing how **Vimirogant**'s mechanism differs from other major classes:



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As shown in the diagram and noted in recent scientific reviews, several other oral small-molecule drug classes are under investigation or have been approved [4] [5] [3]:

- **PDE4 Inhibitors (e.g., Apremilast):** Increase intracellular cAMP levels, modulating the immune response.
- **JAK/TYK2 Inhibitors (e.g., Tofacitinib, Deucravacitinib):** Block signaling pathways of multiple cytokines involved in psoriasis.
- **Other novel targets** mentioned in the literature include A3AR agonists (e.g., Piclidenoson) and Sphingosine 1 phosphate receptor agonists (e.g., Ponesimod) [4].

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